

Technical Monograph: (S)-2-Benzylpiperazine as a Chiral Scaffold

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Compound of Interest

Compound Name: (S)-2-Benzylpiperazine

CAS No.: 208655-19-0

Cat. No.: B3031233

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Executive Summary

(S)-2-Benzylpiperazine (CAS 105384-52-3) is a high-value chiral diamine scaffold extensively utilized in medicinal chemistry. Distinct from its achiral isomer N-benzylpiperazine (BZP), this C-substituted heterocycle serves as a critical pharmacophore in the development of G-protein coupled receptor (GPCR) ligands, particularly for melanocortin and substance P receptors. Its structural rigidity, combined with the distinct steric environment provided by the C2-benzyl group, allows for precise control over the spatial arrangement of substituents, making it an indispensable tool for structure-activity relationship (SAR) optimization.

Chemical Identity & Physical Properties[2][3]

The (S)-enantiomer is derived from the chiral pool (L-Phenylalanine), ensuring high optical purity. The benzyl substituent at the C2 position creates a local steric environment that differentiates the reactivity of the two nitrogen atoms (N1 and N4), a feature exploited in regioselective functionalization.

Table 1: Physicochemical Constants

Property	Data	Note
Chemical Name	(S)-2-Benzylpiperazine	IUPAC
CAS Number	105384-52-3	Specific to (S)-isomer
Molecular Formula	C ₁₁ H ₁₆ N ₂	Free base
Molecular Weight	176.26 g/mol	Free base
Chiral Center	C2 (S-configuration)	Derived from L-Phe
Physical State	Solid (Low melting) or Viscous Oil	Salt forms are crystalline solids
Solubility	Soluble in MeOH, DCM, DMSO	Free base is lipophilic
pKa (Calculated)	N1: ~5.6, N4: ~9.8	N4 is significantly more basic

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Note on Stereochemistry: The (S)-configuration at C2 corresponds to the L-Phenylalanine precursor. In the Cahn-Ingold-Prelog priority rules, the benzyl group takes priority over the methylene carbons of the ring, confirming the (S) designation.

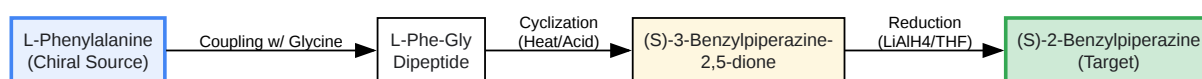
Synthesis & Manufacturing

The industrial and laboratory-scale synthesis of **(S)-2-benzylpiperazine** prioritizes enantiomeric excess (ee) preservation. The most robust route utilizes the "Chiral Pool" strategy, starting from L-Phenylalanine.

Mechanistic Route: Cyclization-Reduction

Direct alkylation of piperazine is non-selective and yields racemates. The preferred pathway involves the formation of a diketopiperazine intermediate followed by exhaustive reduction.

- Peptide Coupling: L-Phenylalanine is coupled with Glycine (or a glycine equivalent like chloroacetyl chloride followed by amination) to form the dipeptide.
- Cyclization: Thermal or acid-catalyzed cyclization yields (S)-3-benzylpiperazine-2,5-dione (Cyclo-Phe-Gly).
- Reduction: The diketopiperazine is reduced using strong hydride donors (or) to yield the piperazine ring.



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Figure 1: Chiral pool synthesis of **(S)-2-benzylpiperazine** ensuring retention of stereochemistry.

Synthetic Utility: Regioselective Functionalization

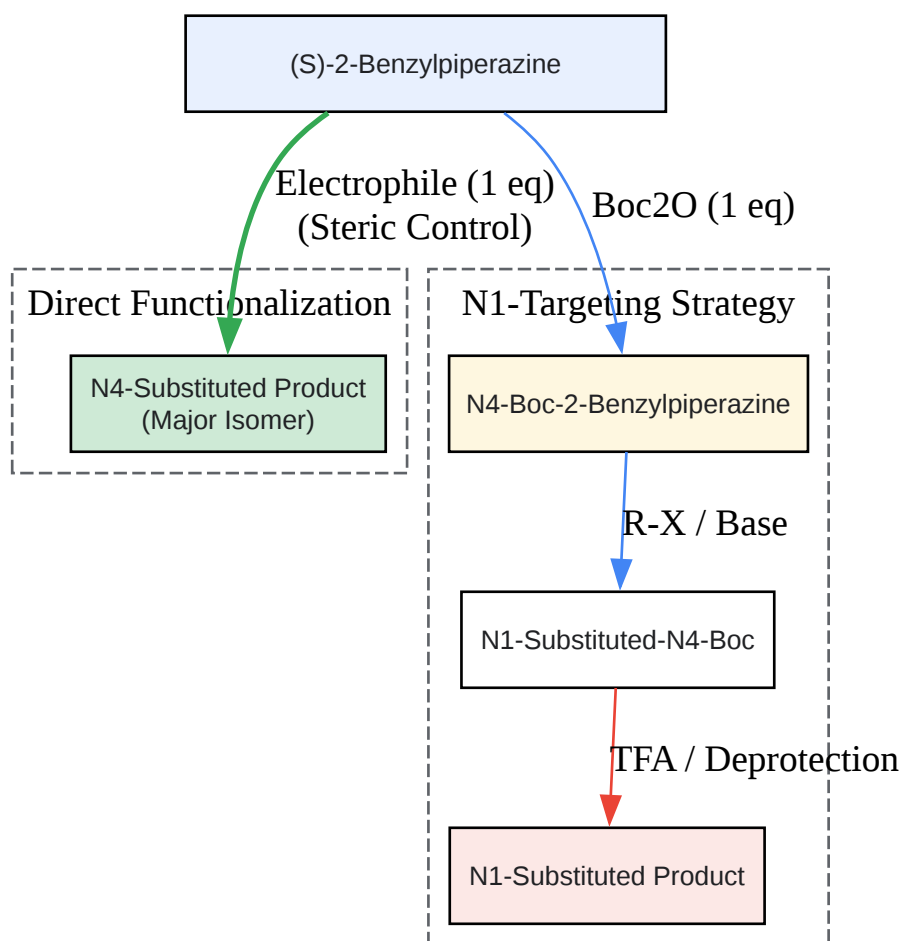
For drug development, the ability to selectively functionalize N1 versus N4 is paramount.

Reactivity Profile

- N4 (Distal Nitrogen): Less sterically hindered and more basic (pKa ~9.8). It is the primary site for nucleophilic attack on alkyl halides or acylation reagents under mild conditions.
- N1 (Proximal Nitrogen): Sterically hindered by the C2-benzyl group and less basic (pKa ~5.6) due to inductive effects and steric bulk.

Protection Strategies

To functionalize N1, N4 must first be protected (e.g., Boc, Cbz). To functionalize N4, the reaction can often proceed directly without protecting N1, provided the stoichiometry is controlled.



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Figure 2: Regioselective functionalization logic based on steric differentiation between N1 and N4.

Applications in Drug Discovery

(S)-2-Benzylpiperazine serves as a core scaffold in several therapeutic areas:

- **Melanocortin Receptors (MC4R):** The scaffold mimics the -turn of peptide ligands, positioning aromatic groups to interact with hydrophobic pockets in the receptor.
- **Substance P Antagonists (NK1):** The benzyl group provides critical pi-stacking interactions within the receptor binding site.

- HIV-1 Protease Inhibitors: Used to construct peptidomimetics where the piperazine ring restricts conformational flexibility, improving metabolic stability over linear peptides.

Experimental Protocols

Protocol A: Synthesis of (S)-2-Benzylpiperazine via Reduction

Objective: Reduction of (S)-3-benzylpiperazine-2,5-dione to the diamine.

Reagents:

- (S)-3-benzylpiperazine-2,5-dione (10 mmol)
- Lithium Aluminum Hydride (
 , 40 mmol, 4.0 equiv)
- Anhydrous THF (50 mL)

Procedure:

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a reflux condenser and addition funnel under Argon atmosphere.
- Charging: Add
pellets (1.52 g) to anhydrous THF (30 mL) and cool to 0°C.
- Addition: Suspend the diketopiperazine (2.04 g) in THF (20 mL) and add dropwise to the hydride suspension over 20 minutes. Caution: Gas evolution.
- Reflux: Warm to room temperature, then heat to reflux for 12–16 hours. The mixture should turn from gray to white/off-white.
- Quench (Fieser Method): Cool to 0°C. Carefully add:
 - 1.5 mL water

- 1.5 mL 15% NaOH
- 4.5 mL water
- Isolation: Stir the granular precipitate for 30 minutes. Filter through a Celite pad. Wash the pad with warm THF.
- Purification: Concentrate the filtrate in vacuo. The resulting oil can be converted to the dihydrochloride salt by adding 2M HCl in ether for long-term storage.

Protocol B: Regioselective N4-Boc Protection

Objective: Isolate the N1-amine for subsequent derivatization.

- Dissolve **(S)-2-benzylpiperazine** (1.0 equiv) in DCM at 0°C.
- Add Triethylamine (1.1 equiv).
- Add

(0.95 equiv) dissolved in DCM dropwise over 1 hour. Note: Using a slight deficit of Boc anhydride prevents N1,N4-bis-protection.
- Wash with water, dry over

, and concentrate.
- Purify via column chromatography (MeOH/DCM) to yield 1-Boc-3-benzylpiperazine (Note: Numbering changes upon protection; the benzyl group is at C3 relative to the N1-Boc, but chemically it is the N4 of the original ring that is protected).

Quality Control & Analytics

- Chiral HPLC: Essential to verify optical purity.
 - Column: Chiralpak AD-H or OD-H.
 - Mobile Phase: Hexane/IPA/Diethylamine (90:10:0.1).

- Expectation: The (S)-enantiomer should appear as a single peak; presence of the (R)-isomer indicates racemization during synthesis (likely during the diketopiperazine formation step if temperature was uncontrolled).
- NMR Spectroscopy:
 - ^1H NMR (CDCl_3): Look for the characteristic doublet of the benzylic (approx 2.5-2.8 ppm) and the distinct splitting of the piperazine ring protons due to the chiral center.
- Mass Spectrometry: ESI+ $[\text{M}+\text{H}]^+ = 177.14$.

References

- Chemical Identity & Properties: National Center for Biotechnology Information. PubChem Compound Summary for CID 66019 (Related Structure/Tetramethoxypropane check - Note: CAS 105384-52-3 is specific to the piperazine derivative in vendor catalogs).
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Sources

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